

In-Depth Technical Guide: Physical Properties of 4-Chloro-5-nitroquinoline

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Compound of Interest

Compound Name: 4-Chloro-5-nitroquinoline

Cat. No.: B1354559

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of **4-Chloro-5-nitroquinoline**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document summarizes key physicochemical data and outlines standardized experimental protocols for their determination. The information presented is intended to support researchers and scientists in the effective handling, characterization, and application of this compound in a laboratory setting.

Core Physical Properties

4-Chloro-5-nitroquinoline is a solid, crystalline substance at room temperature. A summary of its key physical and chemical identifiers is provided below.

Property	Value	Source
Molecular Formula	C ₉ H ₅ ClN ₂ O ₂	[1][2]
Molecular Weight	208.6 g/mol	[2]
CAS Number	40106-98-7	[1][2]
Appearance	Crystalline solid	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Note: Experimentally determined values for melting point, boiling point, and specific solubility are not readily available in public literature. The protocols outlined in Section 2 can be utilized to determine these properties.

Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for determining the key physical properties of **4-Chloro-5-nitroquinoline**.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered **4-Chloro-5-nitroquinoline** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as it approaches its expected melting point.

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has liquefied (completion of melting) are recorded. This range represents the melting point of the substance.

Solubility Assessment

Understanding the solubility of **4-Chloro-5-nitroquinoline** in various solvents is crucial for its application in synthesis, purification, and biological assays. While specific data is unavailable, the solubility of the related compound, 5-nitroquinoline, suggests it is likely soluble in organic solvents like ethanol, methanol, and dimethyl sulfoxide (DMSO), with limited solubility in water. [3]

Methodology: Qualitative Solubility Test

- Solvent Selection: A range of solvents of varying polarities should be tested, including water, ethanol, methanol, acetone, and dimethyl sulfoxide (DMSO).
- Procedure:
 - Add approximately 10 mg of **4-Chloro-5-nitroquinoline** to a small test tube.
 - Add 1 mL of the selected solvent to the test tube.
 - Vortex or shake the mixture vigorously for 1-2 minutes.
 - Visually inspect the solution for the presence of undissolved solid.
- Classification:
 - Soluble: No visible solid particles remain.
 - Partially Soluble: Some solid has dissolved, but undissolved particles are still visible.
 - Insoluble: The solid does not appear to have dissolved.

Methodology: Quantitative Solubility Determination (Shake-Flask Method)

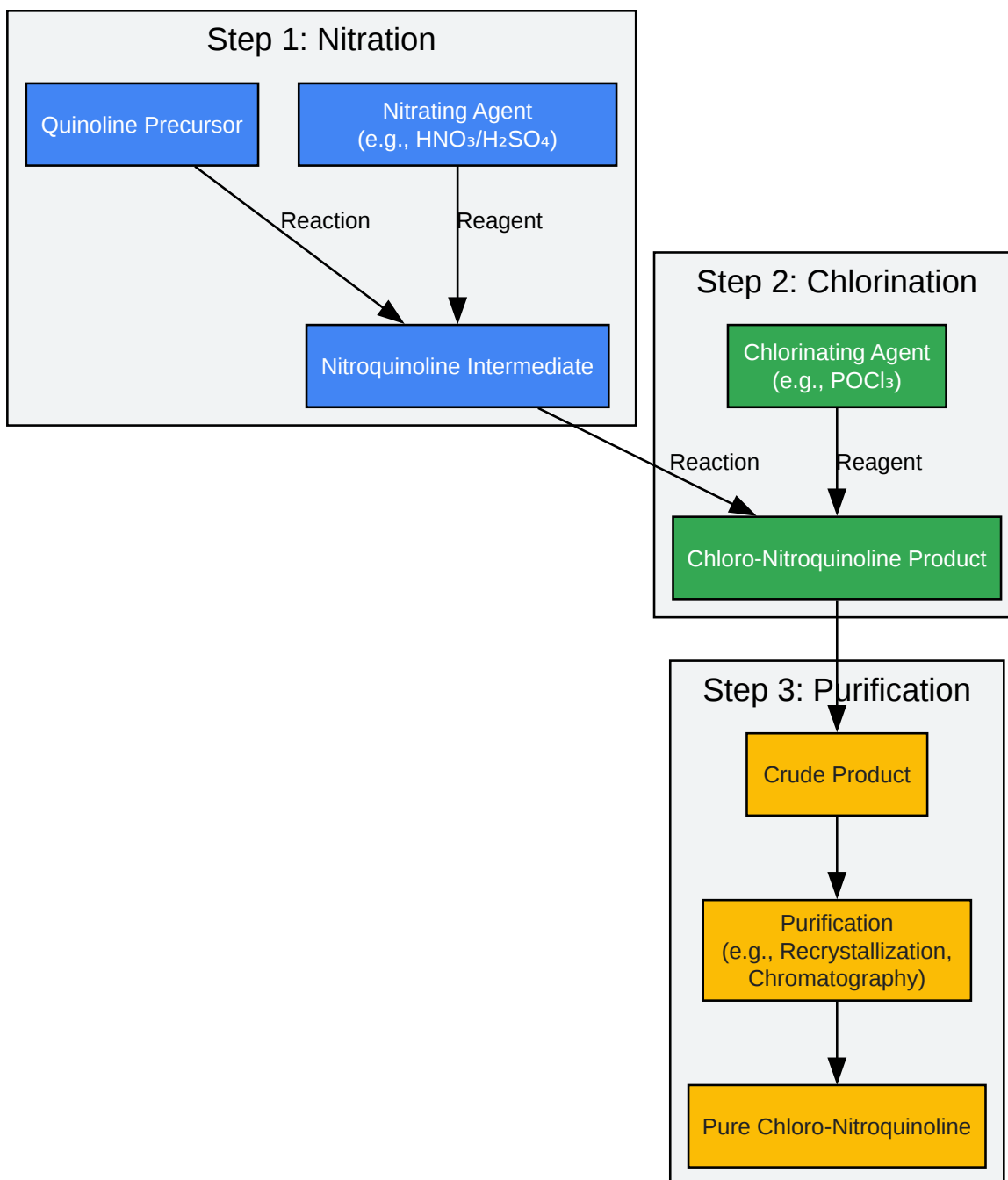
- **Preparation of Saturated Solution:** An excess amount of **4-Chloro-5-nitroquinoline** is added to a known volume of the desired solvent in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration.
- **Analysis:** The concentration of **4-Chloro-5-nitroquinoline** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Experimental Workflows

While a detailed, step-by-step synthesis protocol for **4-Chloro-5-nitroquinoline** is not readily available in the reviewed literature, a general synthetic approach for related compounds can be conceptualized. The synthesis of chloro-nitroquinoline derivatives often involves the nitration of a quinoline precursor followed by a chlorination step.

The following diagram illustrates a generalized workflow for the synthesis of a chloro-nitroquinoline derivative, which could be adapted for **4-Chloro-5-nitroquinoline**.

Generalized Synthesis Workflow for Chloro-Nitroquinolines

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Caption: A generalized workflow for the synthesis of chloro-nitroquinoline compounds.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the scientific literature detailing the involvement of **4-Chloro-5-nitroquinoline** in any particular signaling pathways. Research into the biological activities of various quinoline derivatives is ongoing in the field of medicinal chemistry, with some analogs showing potential as antimalarial agents.[4] Further investigation is required to elucidate the specific biological targets and mechanisms of action for **4-Chloro-5-nitroquinoline**.

Conclusion

This technical guide has summarized the currently available physical property data for **4-Chloro-5-nitroquinoline** and provided standardized experimental protocols for the determination of its melting point and solubility. While specific experimental values for these properties are not yet published, the methodologies described herein provide a clear path for their empirical determination. The generalized synthesis workflow offers a conceptual framework for the production of this and related compounds. Further research is warranted to explore the biological activities and potential therapeutic applications of **4-Chloro-5-nitroquinoline**.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of 4-Chloro-5-nitroquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354559#physical-properties-of-4-chloro-5-nitroquinoline]

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